

Application Notes and Protocols for GGACK as an In Vitro Anticoagulant

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Compound of Interest

Compound Name: GGACK

Cat. No.: B1608369

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Introduction

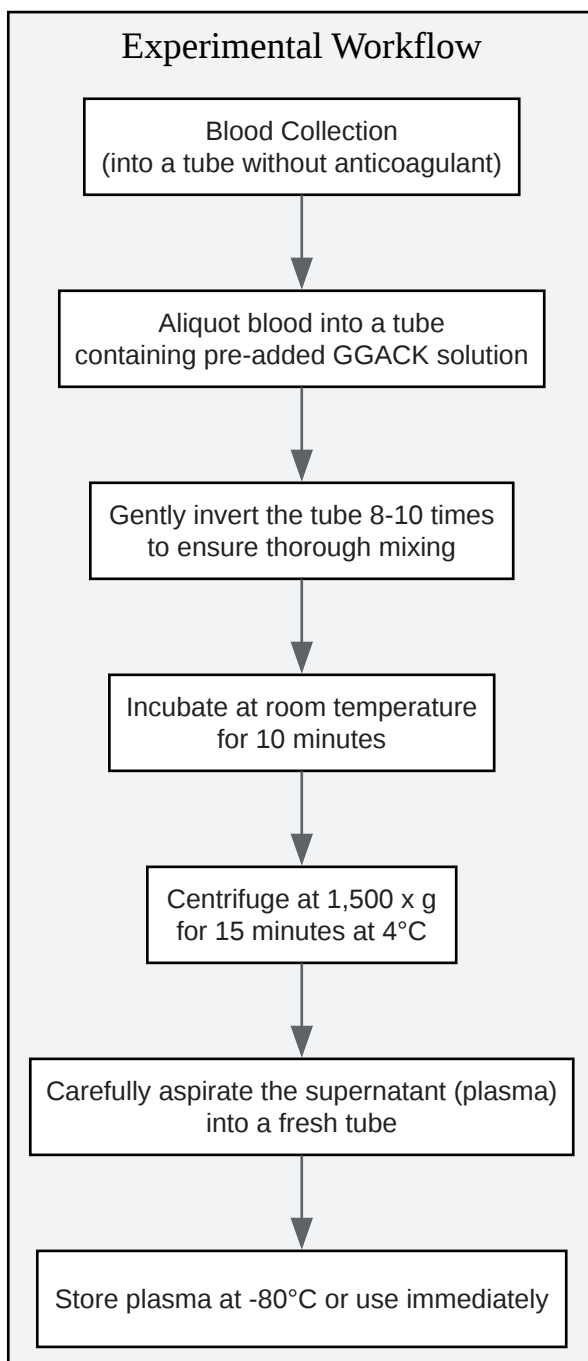
L-glutamyl-L-glycyl-L-arginine chloromethyl ketone (**GGACK**) is a synthetic peptide that acts as an irreversible inhibitor of specific serine proteases within the coagulation cascade. Primarily recognized as a potent inhibitor of Factor Xa, **GGACK** offers a targeted mechanism of action for preventing blood clotting in in vitro studies. Its specificity can be advantageous in experimental settings where the broader effects of common anticoagulants like heparin or chelating agents such as EDTA are undesirable. These application notes provide a comprehensive guide to using **GGACK** as an anticoagulant for various research applications, including detailed protocols and considerations for experimental design.

Mechanism of Action

GGACK's anticoagulant properties stem from its ability to irreversibly inhibit Factor Xa, a critical enzyme at the convergence of the intrinsic and extrinsic pathways of the coagulation cascade. The chloromethyl ketone moiety of **GGACK** forms a covalent bond with the active site histidine residue of Factor Xa, rendering the enzyme inactive. This targeted inhibition prevents the conversion of prothrombin to thrombin, a key step in the formation of a fibrin clot. While **GGACK** is primarily a Factor Xa inhibitor, a related compound, dansyl-glutamyl-glycyl-arginyl-chloromethylketone (DEGR-CK), has been shown to be a potent in vitro anticoagulant through the inhibition of Factor IXa in the intrinsic pathway.^[1]

Signaling Pathway of Coagulation and GGACK Inhibition

The coagulation cascade is a series of enzymatic reactions leading to the formation of a stable fibrin clot. **GGACK** intervenes at a pivotal point in this cascade.



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References

- 1. Inhibition of activated porcine factor IX by dansyl-glutamyl-glycyl-arginyl-chloromethylketone - PubMed [pubmed.ncbi.nlm.nih.gov]
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